

Application Notes & Protocols: Determination of Furfuryl Propionate in Alcoholic Beverages

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Compound of Interest

Compound Name: *Furfuryl propionate*

Cat. No.: *B1584475*

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These application notes provide a comprehensive overview and a detailed protocol for the quantitative determination of **furfuryl propionate** in various alcoholic beverages. This document is intended for researchers, scientists, and professionals in the fields of food science, analytical chemistry, and beverage quality control.

Introduction

Furfuryl propionate is an ester that may be present in some alcoholic beverages, contributing to their overall flavor and aroma profile. It is formed from furfuryl alcohol, a compound that arises from the thermal degradation of sugars during processes like fermentation, distillation, and aging in wooden casks.^[1] The concentration of furfuryl compounds, including their esters, can be an indicator of the beverage's history, including its production methods and storage conditions.

The analysis of **furfuryl propionate** and other volatile esters in the complex matrix of alcoholic beverages requires sensitive and selective analytical techniques. Gas chromatography coupled with mass spectrometry (GC-MS) is a highly effective method for this purpose, often preceded by an extraction technique to concentrate the analytes and remove matrix interferences.^{[2][3]} Headspace solid-phase microextraction (HS-SPME) is a modern, solvent-free sample preparation method that is well-suited for the extraction of volatile and semi-volatile compounds from liquid samples.^[4]

This document outlines a detailed protocol for the determination of **furfuryl propionate** in alcoholic beverages using HS-SPME followed by GC-MS analysis.

Quantitative Data Summary

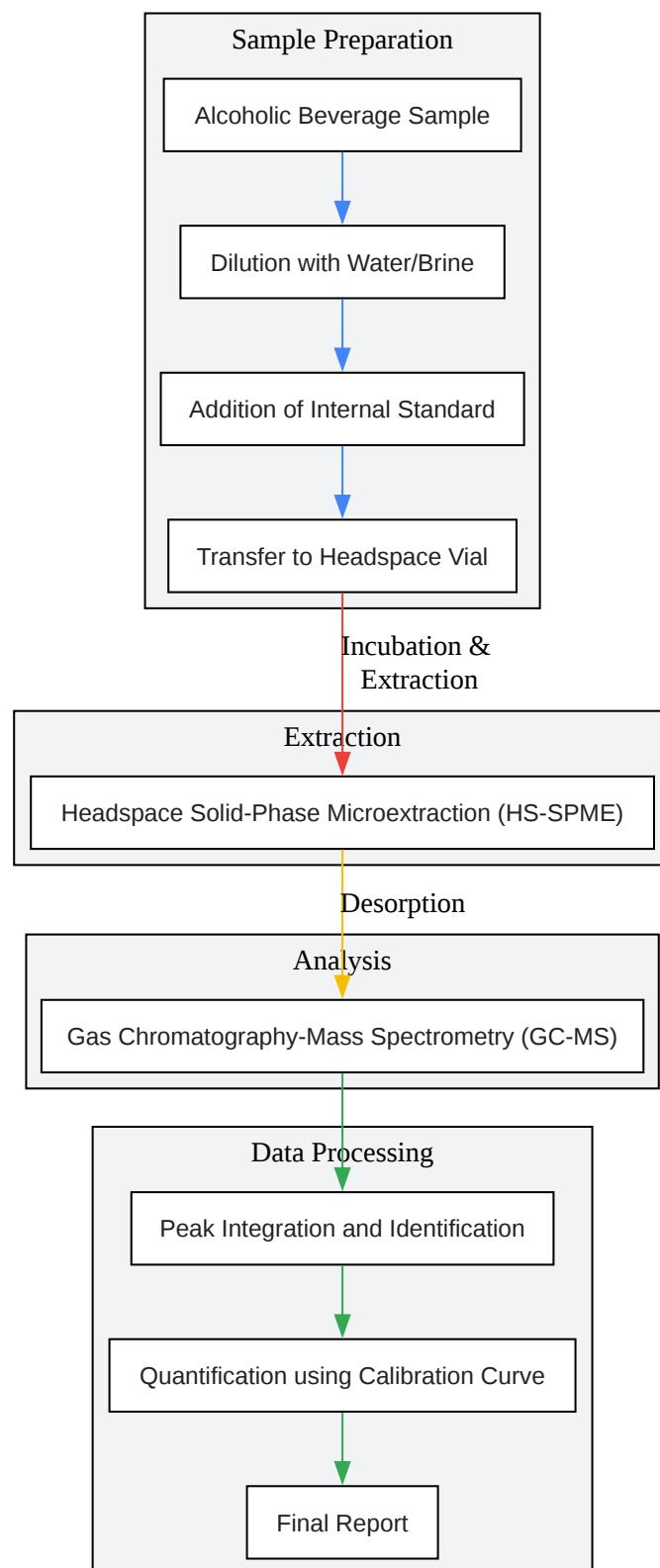
While specific quantitative data for **furfuryl propionate** in alcoholic beverages is not widely available in the cited literature, the concentration of its precursor, furfuryl alcohol, has been reported in various studies. The table below summarizes the occurrence of furfuryl alcohol in different alcoholic beverages, which can provide an indication of the potential for the presence of its esters. It is expected that furfuryl esters like **furfuryl propionate** will be hydrolyzed to furfuryl alcohol and the corresponding carboxylic acid during metabolism.[\[1\]](#)

Beverage Type	Furfuryl Alcohol Concentration (mg/L)	Reference
Wines	1 - 10	
Aged Alcoholic Spirits (Whiskey, Brandy, Rum)	Below Limit of Detection (3.2 mg/L) in one study	
Malt Whiskey	Identified as a volatile compound	[3]
Top-Fermented Beer (after aging)	Up to 3.6	[4]
Pale Lager Beer	0.0047 - 0.0090	[4]
Ale Beer	0.0069 - 0.0219	[4]
Sparkling Wine	0.0104 - 0.0335	[4]

Note: The data presented is for furfuryl alcohol, the precursor to **furfuryl propionate**. The concentration of **furfuryl propionate** itself is expected to be lower and will depend on the specific conditions of beverage production and aging.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the determination of **furfuryl propionate** in alcoholic beverages.

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